

An In-depth Technical Guide to the Physical Properties of Bromo(2H3)methane

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Bromo(2H3)methane

Cat. No.: B073400

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **Bromo(2H3)methane** (CAS No: 1111-88-2), also known as bromomethane-d3 or deuterated methyl bromide. This isotopically labeled compound is a valuable tool in mechanistic studies, particularly in nuclear magnetic resonance (NMR) and mass spectrometry, where it serves as a probe for introducing a deuterated methyl group.^[1] The substitution of protium with deuterium atoms imparts subtle but significant changes to the physicochemical properties of the molecule compared to its non-deuterated counterpart, bromomethane (CH₃Br).

Quantitative Physical Properties

The following table summarizes the key physical properties of **Bromo(2H3)methane** for easy reference and comparison.

Property	Value	Notes
Molecular Formula	CBrD ₃ [1][2]	
Molecular Weight	97.915 g/mol [2]	The molecular weight of the non-deuterated form is 94.939 g/mol .[3]
Boiling Point	3.836 °C[2]	At 760 mmHg. This is slightly higher than the boiling point of bromomethane (3.56 °C).[4][5]
Melting Point	-94 °C[1][2]	Very similar to the melting point of bromomethane (-93.6 °C).[4]
Density	1.682 g/cm ³ [1][2]	
Vapor Pressure	1420 mmHg	At 20 °C.[2]
Refractive Index	1.409[2]	
Flash Point	-34.699 °C[2]	
Exact Mass	96.96064[2]	
Isotopic Purity	≥99.5 atom % D	Typical purity for commercially available Bromo(2H3)methane. [1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Bromo(2H3)methane** are not extensively published. However, the methodologies employed would be analogous to standard procedures for volatile organic compounds. Below are generalized protocols for key measurements.

1. Determination of Boiling Point:

The boiling point of volatile compounds like **Bromo(2H3)methane** is typically determined using a micro-boiling point apparatus.

- Apparatus: A Thiele tube or a similar oil bath, a thermometer, a capillary tube sealed at one end, and a small test tube.
- Procedure:
 - A small amount of the **Bromo(2H3)methane** sample is placed in the small test tube.
 - The capillary tube is inverted and placed inside the test tube with the sample.
 - The apparatus is heated gently in the oil bath.
 - As the temperature rises, a steady stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. This occurs when the vapor pressure of the substance equals the atmospheric pressure.

2. Determination of Melting Point:

The melting point is determined using a standard melting point apparatus.

- Apparatus: A melting point apparatus (e.g., a Mel-Temp), capillary tubes.
- Procedure:
 - A small amount of solidified **Bromo(2H3)methane** (frozen using a cold bath, e.g., liquid nitrogen or dry ice/acetone) is packed into a capillary tube.
 - The capillary tube is placed in the melting point apparatus.
 - The sample is heated at a slow, controlled rate.
 - The temperature range over which the solid first begins to melt until it is completely liquid is recorded as the melting point range.

3. Isotopic Purity Verification by Mass Spectrometry:

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard method to confirm the isotopic purity of deuterated compounds.

- Apparatus: A Gas Chromatograph coupled to a Mass Spectrometer.
- Procedure:
 - A dilute solution of **Bromo(2H3)methane** in a suitable volatile solvent is prepared.
 - The sample is injected into the GC, where it is vaporized and separated from any impurities.
 - The separated compound enters the mass spectrometer, where it is ionized.
 - The mass-to-charge ratio of the molecular ions is measured. The presence of a prominent peak corresponding to the molecular weight of CBrD_3 and the absence or very low intensity of peaks corresponding to partially deuterated or non-deuterated bromomethane confirms high isotopic purity.^[1]

Visualized Experimental Workflow

The synthesis and quality control of **Bromo(2H3)methane** is a critical process for ensuring its suitability for research applications. The following diagram illustrates a typical workflow for its preparation and purity verification.

Caption: Workflow for the synthesis and quality control of **Bromo(2H3)methane**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Bromo(2H₃)methane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073400#physical-properties-of-bromo-2h3-methane]

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